

An In-depth Technical Guide to 4-bromo-1-methyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-bromo-1-methyl-1H-pyrazole

Cat. No.: B095816

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **4-bromo-1-methyl-1H-pyrazole**, a key intermediate in organic synthesis and pharmaceutical development.

Core Molecular Information

4-bromo-1-methyl-1H-pyrazole is a substituted pyrazole ring system. The presence of a bromine atom at the 4-position and a methyl group at the 1-position of the pyrazole ring makes it a versatile building block in the synthesis of more complex molecules.

Identifier	Value	Source
Molecular Formula	C4H5BrN2	[1] [2]
Molecular Weight	161.00 g/mol	[1]
IUPAC Name	4-bromo-1-methylpyrazole	[1]
CAS Number	15803-02-8	
SMILES	Cn1cc(Br)cn1	
InChI Key	IXJSDKIJPVSPKF-UHFFFAOYSA-N	[1]

Physicochemical Properties

The compound is typically a colorless or light yellow liquid at room temperature.[3] It exhibits good solubility in common organic solvents like ethyl acetate, dichloromethane, and DMSO, but has poor solubility in water.[3]

Property	Value	Conditions
Form	Liquid	Ambient
Boiling Point	185-188 °C	760 mmHg
Density	1.558 g/mL	at 25 °C
Refractive Index	n _{20/D} 1.531	
Flash Point	93.3 °C (199.9 °F)	

Data sourced from Sigma-Aldrich.

Synthesis and Experimental Protocols

The synthesis of **4-bromo-1-methyl-1H-pyrazole** is most commonly achieved through the bromination of 1-methylpyrazole.

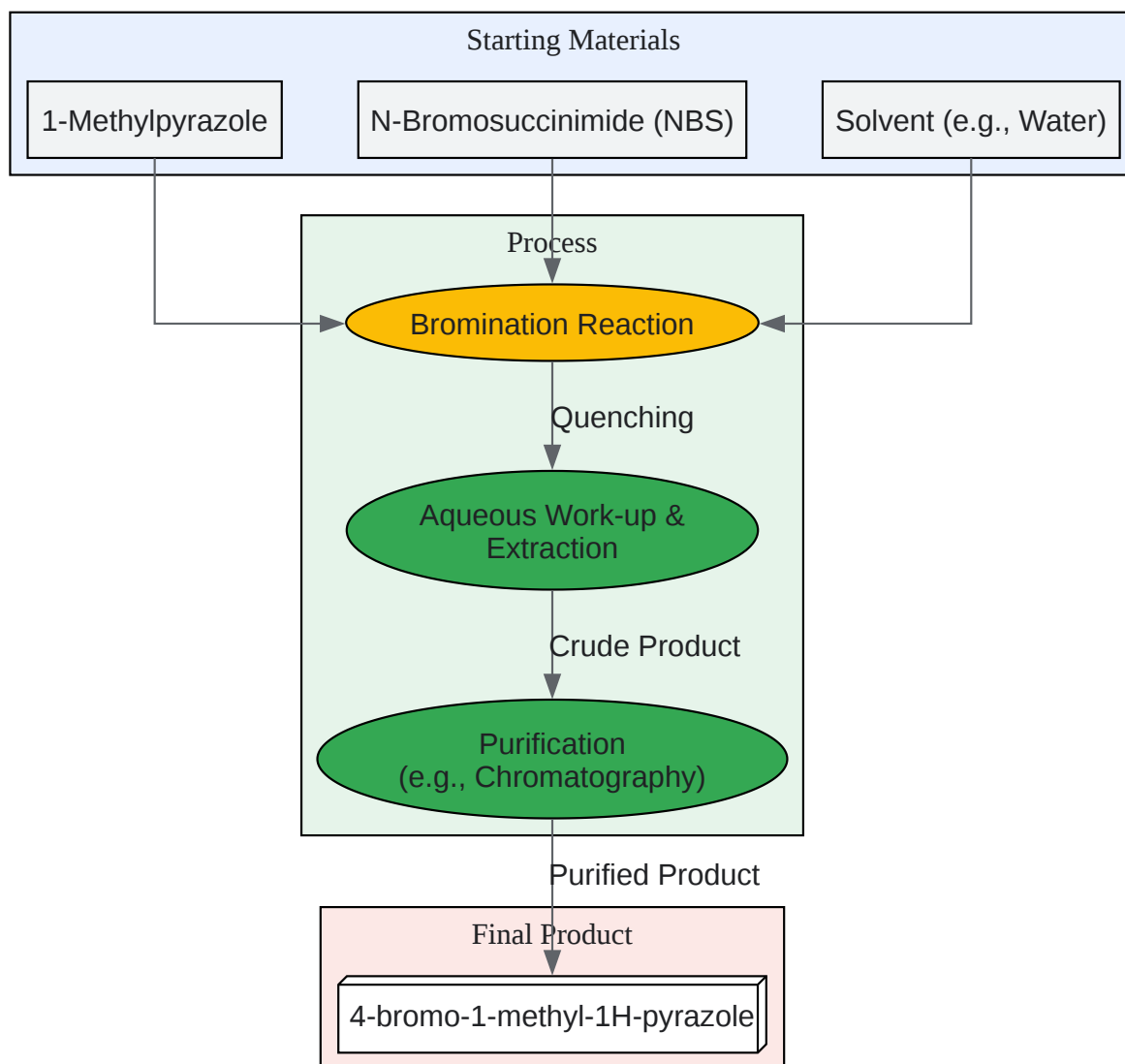
Conventional Synthesis Protocol:

A widely used method involves the bromination of 1-methylpyrazole at the C4 position using N-Bromosuccinimide (NBS) as the brominating agent and water as the solvent.[3] This approach is noted for being a rapid and simple route with high yields and straightforward post-processing.[3] An alternative method utilizes liquid bromine and hydrobromic acid as the brominating reagents.[3]

Detailed Experimental Example (Adapted from related pyrazole bromination):

While a specific, detailed protocol for the industrial-scale synthesis of **4-bromo-1-methyl-1H-pyrazole** is proprietary, the following general laboratory procedure for the bromination of a pyrazole derivative illustrates the key steps.

- **Reaction Setup:** To a stirred solution of the starting pyrazole (1 equivalent) in a suitable solvent (e.g., acetonitrile), N-Bromosuccinimide (NBS) is added portion-wise.^[4]
- **Reaction Conditions:** The reaction mixture is stirred at a controlled temperature, which can range from room temperature to reflux, depending on the reactivity of the substrate.^[4] The progress of the reaction is monitored by techniques such as TLC or GC-MS.
- **Work-up and Purification:** Upon completion, the reaction mixture is typically subjected to an aqueous work-up. This may involve extraction with an organic solvent like dichloromethane and washing the organic layers with a saturated solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) to quench any remaining bromine.^[4] The organic layers are then dried over a drying agent (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure to yield the crude product.^[4] Further purification can be achieved by silica gel column chromatography.^[4]



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **4-bromo-1-methyl-1H-pyrazole**.

Applications in Research and Drug Development

4-bromo-1-methyl-1H-pyrazole is a valuable intermediate in organic synthesis, particularly in the pharmaceutical industry. Pyrazole derivatives are known to exhibit a wide range of

biological activities, including anti-inflammatory, analgesic, antimicrobial, and antitumor properties.[5][6]

This specific compound serves as a critical building block in the synthesis of targeted therapies. For instance, it is an important intermediate in the production of drugs such as Erdafitinib and Savolitinib, which are investigated for their use in treating certain types of cancer.[7] Its reactivity allows chemists to construct complex molecular architectures designed for specific therapeutic effects.[7]

Safety and Handling

According to GHS classifications, **4-bromo-1-methyl-1H-pyrazole** is considered hazardous. It is reported to cause skin irritation and serious eye damage, and may cause respiratory irritation.[1] Appropriate personal protective equipment (PPE), including eye shields and gloves, should be used when handling this chemical. It is classified as a combustible liquid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1H-Pyrazole, 4-bromo-1-methyl- | C₄H₅BrN₂ | CID 167433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Bromo-1-methyl-1H-pyrazole, 98+% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. 4-Bromo-1-methylpyrazole | 15803-02-8 [chemicalbook.com]
- 4. Access and modulation of substituted 1-methyl-1,6-dihydropyrazolo[3,4- c]pyrazoles - RSC Advances (RSC Publishing) DOI:10.1039/D1RA00314C [pubs.rsc.org]
- 5. Pyrazole and its Derivatives: An Excellent N-Hetrocycle with Wide Range of Biological Applications – Oriental Journal of Chemistry [orientjchem.org]
- 6. globalresearchonline.net [globalresearchonline.net]
- 7. 4-Bromo-1-methyl-1H-pyrazole Manufacturer & Supplier [punagri.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-bromo-1-methyl-1H-pyrazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b095816#4-bromo-1-methyl-1h-pyrazole-molecular-weight-and-formula\]](https://www.benchchem.com/product/b095816#4-bromo-1-methyl-1h-pyrazole-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com